

Application Note: 5-Methylpiperazine-2-carboxylic Acid as a Chiral Auxiliary & Scaffold

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Compound of Interest

Compound Name: 5-Methylpiperazine-2-carboxylic acid

Cat. No.: B13521920

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Executive Summary

5-Methylpiperazine-2-carboxylic acid (5-MPCA) represents a privileged class of constrained amino acids. Unlike transient chiral auxiliaries (e.g., Evans oxazolidinones) that are removed after synthesis, 5-MPCA is typically utilized as a retained chiral scaffold. Its rigid piperazine core, featuring specific stereocenters at C2 and C5, exerts profound conformational control over attached peptide chains or pharmacophores. This guide details the protocols for its regioselective protection, incorporation into peptidomimetics to induce

-turns, and its use in stereoselective library generation.

Mechanistic Principles: The "Conformational Lock"

The utility of 5-MPCA stems from its ability to adopt a stable chair conformation. The interplay between the C5-methyl group and the C2-carboxylate creates a specific steric environment.

- **Stereochemical Anchoring:** The C5-methyl group (typically kept equatorial to minimize 1,3-diaxial interactions) locks the ring conformation.

- **Facial Selectivity:** This locking forces the C2-substituent into a defined axial or equatorial position, directing the trajectory of incoming reagents or the folding of attached peptide chains.
- **-Turn Induction:** When incorporated into a peptide backbone, the constrained N-C-C(O) torsion angles mimic Type II -turns, critical for GPCR ligand recognition.

Mechanistic Diagram



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Figure 1: Workflow for utilizing 5-MPCA as a structural director.

Experimental Protocols

Protocol A: Regioselective Protection Strategy

The piperazine ring contains two secondary amines (N1 and N4). Selective protection is the critical first step. The N1 amine (adjacent to the carboxylate) is less nucleophilic due to inductive effects and steric hindrance compared to the distal N4.

Objective: Synthesis of N4-Boc-**5-Methylpiperazine-2-carboxylic acid**.

Materials:

- **5-Methylpiperazine-2-carboxylic acid** dihydrochloride
- Di-tert-butyl dicarbonate (
)
- Triethylamine (
)[\[1\]](#)

- Copper(II) sulfate pentahydrate () (Chelation Strategy)

Step-by-Step Methodology:

- Chelation Complex Formation:
 - Dissolve 5-MPCA (10 mmol) in water (50 mL).
 - Add (5.5 mmol, 0.55 eq).
 - Adjust pH to 9-10 using 2N NaOH. The solution will turn deep blue, indicating the formation of a copper chelate where N1 and the Carboxylate bind to Cu(II), leaving N4 free.
- Protection:
 - Add acetone (50 mL) to the aqueous solution.
 - Add (11 mmol, 1.1 eq) dropwise.
 - Stir at Room Temperature (RT) for 12 hours.
- Decomplexation:
 - Filter the precipitate (if any).
 - Treat the filtrate with Hydrogen Sulfide () gas or Sodium Sulfide () to precipitate Copper Sulfide (). Caution: Perform in a fume hood.

- Filter through Celite to remove CuS.
- Isolation:
 - Acidify the filtrate to pH 4-5 with dilute HCl.
 - Extract with Ethyl Acetate (mL) to remove byproducts.
 - Lyophilize the aqueous phase (or use ion-exchange resin Dowex 50W) to isolate the Zwitterionic N4-Boc-5-MPCA.

Validation Criteria:

- NMR: Distinct shift in N4 protons; N1 protons remain shielded.
- Mass Spec: $[M+H]^+$ corresponding to Mono-Boc protection.

Protocol B: Solid-Phase Peptide Synthesis (SPPS) Incorporation

Using 5-MPCA as a turn inducer in a peptide sequence.

Materials:

- Fmoc-protected amino acid resin (e.g., Rink Amide).[2]
- N1-Fmoc-N4-Boc-5-MPCA (Requires orthogonal protection if N4 is to be derivatized later).
- Coupling Agents: HATU, HOAt, DIPEA.

Methodology:

- Resin Swelling: Swell resin in DMF for 30 min.
- Fmoc Deprotection: Treat with 20% Piperidine in DMF (min). Wash with DMF/DCM.

- Coupling 5-MPCA:
 - Pre-activate N1-Fmoc-N4-Boc-5-MPCA (3 eq) with HATU (2.9 eq) and HOAt (3 eq) in DMF.
 - Add DIPEA (6 eq) and immediately add to the resin.
 - Critical Note: Coupling to secondary amines (like Proline or Piperazine) is sluggish. Double coupling (2 x 2 hours) is mandatory.
- Capping: Acetylate unreacted amines with
/Pyridine to prevent deletion sequences.
- Chain Elongation: Continue standard Fmoc SPPS.

Data Analysis & Stereochemical Outcomes[3][4][5]

When used in peptidomimetics, the relative stereochemistry of the methyl group (C5) and the carboxylate (C2) determines the secondary structure.

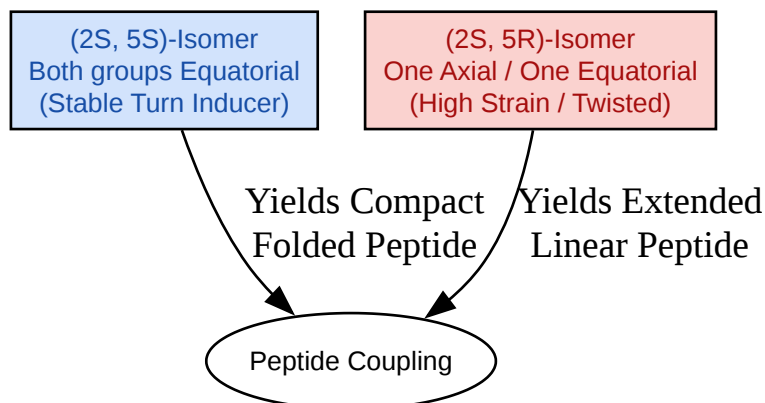
Table 1: Conformational Impact of 5-MPCA Stereoisomers

Isomer Configuration	Relative Geometry	Predominant Conformation	Structural Induction
(2S, 5S)	cis	Chair (Me-eq, COOH-eq)	Stabilizes Type II -turns; mimics Proline.
(2S, 5R)	trans	Chair (Me-eq, COOH-ax)	Induces extended conformations or -turns.
(2R, 5S)	trans	Chair (Me-eq, COOH-ax)	Mirror image of (2S, 5R).

Note on Stability: The cis isomer is generally thermodynamically more stable in the N-protected form because both bulky groups can adopt pseudo-equatorial positions, minimizing 1,3-diaxial

strain.

Stereochemical Diagram



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Figure 2: Impact of relative stereochemistry on peptide folding.

Applications in Drug Discovery[6][7]

- **Protease Inhibitors:** The 5-MPCA scaffold is homologous to the core of Indinavir and other HIV protease inhibitors. The C5-methyl group fills hydrophobic pockets (S1' or S2 subsites) in the enzyme active site, increasing potency compared to the unsubstituted piperazine.
- **GPCR Ligands:** Used to constrain the pharmacophore of neuropeptides (e.g., Somatostatin analogs), locking the bioactive conformation to improve selectivity and metabolic stability (resistance to proteolysis).

References

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